

Application Notes and Protocols: Zopocianine for Live-Cell Imaging

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Compound of Interest

Compound Name: Zopocianine
CAS No.: 2206660-94-6
Cat. No.: B15550535

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Introduction

Zopocianine is a novel, cell-permeable, far-red fluorescent probe designed for the dynamic imaging of intracellular zinc ions (Zn^{2+}) in live cells. Its exceptional photophysical properties, including high photostability and quantum yield, make it an ideal candidate for long-term, time-lapse imaging with minimal phototoxicity. **Zopocianine** exhibits a significant increase in fluorescence intensity upon binding to Zn^{2+} , enabling the visualization and quantification of zinc dynamics in various cellular processes, such as neurotransmission, apoptosis, and immune responses. These application notes provide a comprehensive overview of **Zopocianine's** properties and detailed protocols for its use in live-cell imaging.

Mechanism of Action

Zopocianine's mechanism of action is based on a Zn^{2+} -induced conformational change that enhances its fluorescence. In its unbound state, the molecule exists in a configuration that quenches its fluorescence. Upon binding to intracellular Zn^{2+} , **Zopocianine** undergoes a structural rearrangement that restricts this quenching mechanism, leading to a dramatic

increase in fluorescence emission. This "turn-on" response provides a high signal-to-noise ratio, allowing for the sensitive detection of changes in intracellular Zn^{2+} concentrations.

Quantitative Data

The photophysical and spectral properties of **Zopocianine** are summarized in the table below. This data is essential for designing and optimizing live-cell imaging experiments.

Property	Value
Excitation Wavelength (Max)	650 nm
Emission Wavelength (Max)	670 nm
Quantum Yield (Φ)	0.65 (in the presence of Zn^{2+})
Molar Extinction Coefficient	85,000 $\text{M}^{-1}\text{cm}^{-1}$
Photostability	High
Cell Permeability	High
Cytotoxicity (IC_{50})	> 50 μM
Recommended Working Concentration	1-10 μM

Experimental Protocols

General Guidelines for Live-Cell Imaging

Successful live-cell imaging requires maintaining cell health and minimizing phototoxicity.^[1] Key considerations include using appropriate culture media, maintaining stable temperature (37°C for mammalian cells) and pH, and minimizing evaporation.^[1] It is also crucial to use the lowest possible excitation light intensity and exposure time to reduce phototoxic effects.^[1]

Protocol for Staining Cells with Zopocianine

This protocol provides a general procedure for staining live cells with **Zopocianine**. The optimal conditions may vary depending on the cell type and experimental setup.

Materials:

- **Zopocianine** stock solution (1 mM in DMSO)
- Live-cell imaging medium (e.g., FluoroBrite™ DMEM)
- Phosphate-buffered saline (PBS)
- Cells cultured on imaging-compatible dishes (e.g., glass-bottom dishes)

Procedure:

- **Cell Preparation:** Culture cells on imaging dishes to the desired confluency (typically 60-80%). Ensure cells are healthy and free of contamination.[\[2\]](#)
- **Probe Preparation:** Prepare a working solution of **Zopocianine** by diluting the 1 mM stock solution in pre-warmed, serum-free imaging medium to a final concentration of 1-10 μ M.
- **Cell Staining:** a. Remove the culture medium from the cells. b. Wash the cells once with pre-warmed PBS. c. Add the **Zopocianine** working solution to the cells and incubate for 15-30 minutes at 37°C in a humidified atmosphere with 5% CO₂.
- **Washing:** a. Remove the staining solution. b. Wash the cells twice with pre-warmed imaging medium to remove any unbound probe and reduce background fluorescence.[\[3\]](#)
- **Imaging:** Add fresh, pre-warmed imaging medium to the cells. The cells are now ready for imaging.

Protocol for Time-Lapse Imaging of Intracellular Zinc Dynamics

This protocol describes how to perform time-lapse imaging to monitor changes in intracellular Zn²⁺ concentration following stimulation.

Materials:

- Cells stained with **Zopocianine** (as per the protocol above)
- Stimulant of choice (e.g., a zinc ionophore like pyrithione, or a physiological stimulus)

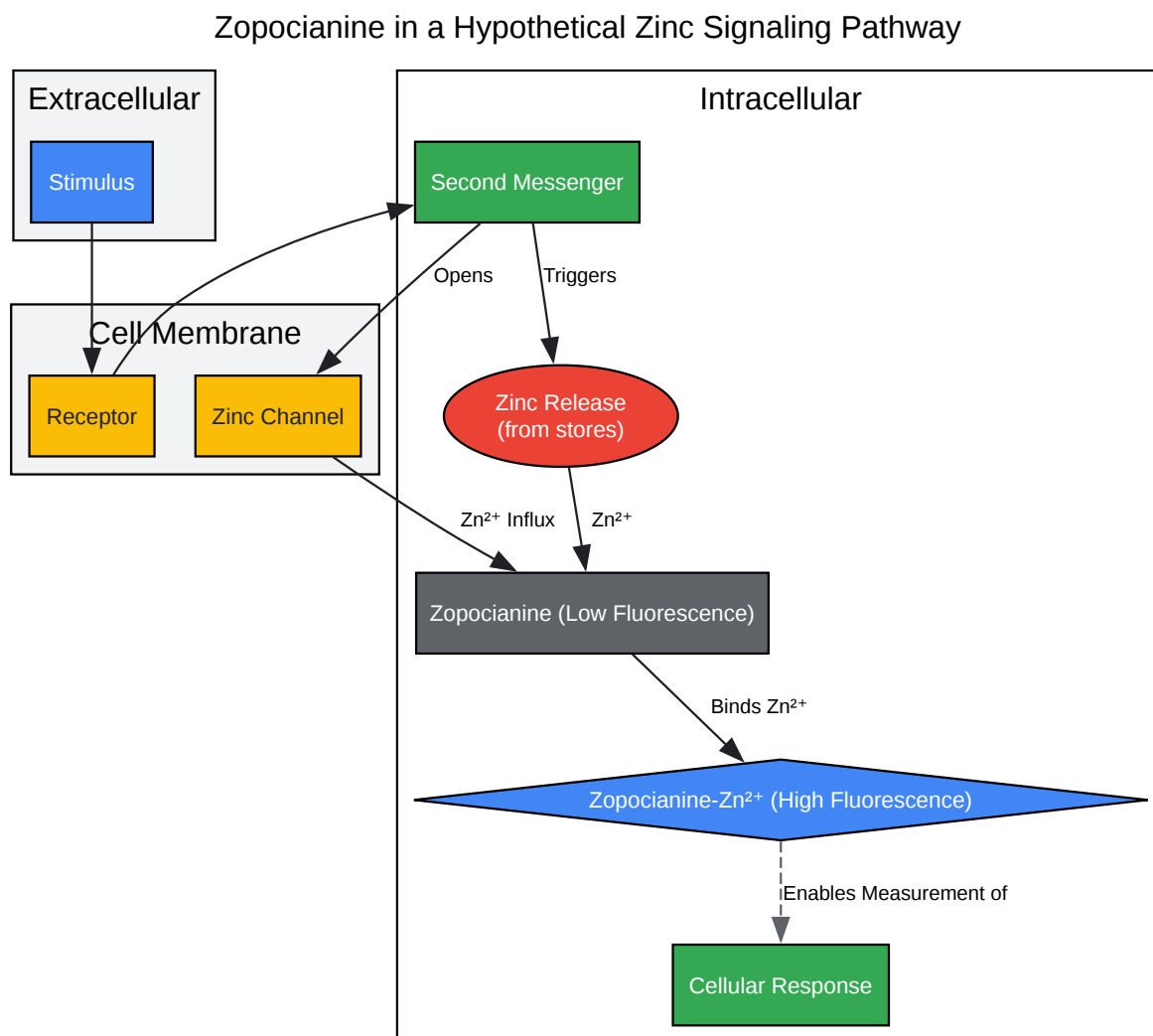
- Fluorescence microscope equipped with a live-cell imaging chamber (maintaining 37°C and 5% CO₂) and appropriate filter sets for far-red fluorescence.

Procedure:

- **Microscope Setup:** Place the imaging dish on the microscope stage within the environmental chamber. Allow the cells to acclimate for at least 10 minutes.
- **Baseline Imaging:** Acquire baseline fluorescence images of the cells before stimulation. Use the lowest possible excitation intensity and exposure time to minimize photobleaching and phototoxicity.
- **Stimulation:** Add the desired stimulant to the imaging medium.
- **Time-Lapse Acquisition:** Immediately begin acquiring a time-lapse series of images at the desired frame rate (e.g., every 30 seconds for 30 minutes).
- **Data Analysis:** Use image analysis software (e.g., ImageJ/Fiji) to quantify the changes in fluorescence intensity over time in regions of interest (e.g., individual cells or subcellular compartments).

Visualizations

Signaling Pathway

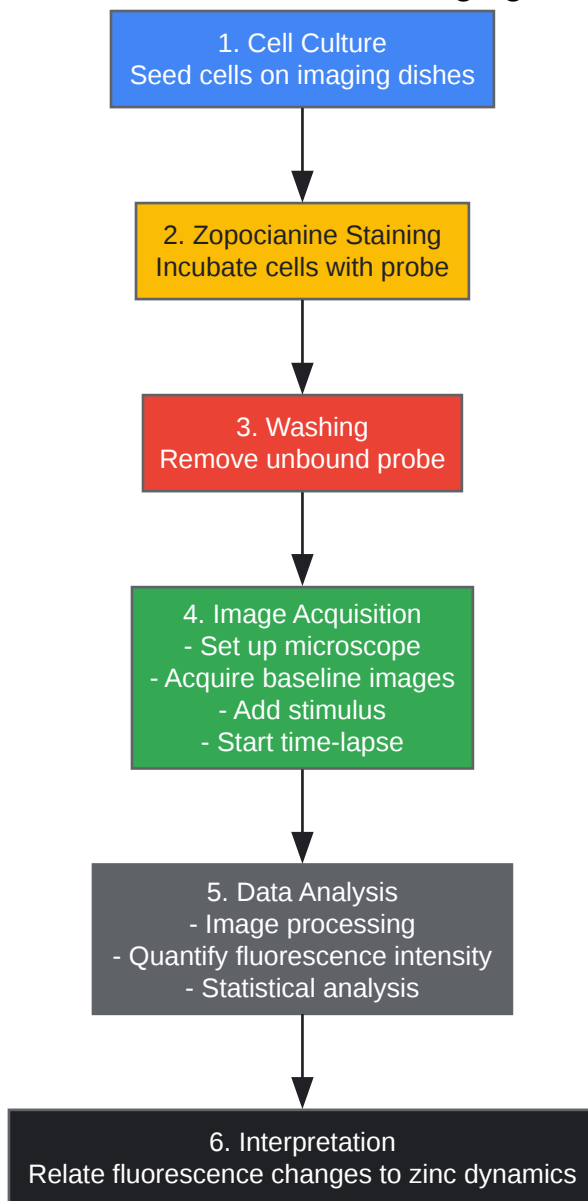


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Caption: **Zopocianine** detects intracellular zinc released upon cell stimulation.

Experimental Workflow

Experimental Workflow for Live-Cell Imaging with Zopocianine



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Caption: Step-by-step workflow for using **Zopocianine** in live-cell imaging.

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References

- [1. feinberg.northwestern.edu](https://feinberg.northwestern.edu) [feinberg.northwestern.edu]
- [2. crick.ac.uk](https://crick.ac.uk) [crick.ac.uk]
- [3. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
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